

# Bis(trichloromethyl)sulfone: A Technical Overview of its Physical Properties

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## Compound of Interest

Compound Name: *Bis(trichloromethyl)sulfone*

Cat. No.: B130862

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This technical guide provides a comprehensive analysis of the physical properties of **bis(trichloromethyl)sulfone**, a compound of interest for researchers, scientists, and professionals in the field of drug development and chemical manufacturing. This document collates available data on its melting and boiling points, offering a centralized resource for laboratory and research applications.

## Core Physical Properties

**Bis(trichloromethyl)sulfone**, a crystalline solid, is characterized by a distinct set of physical properties that are crucial for its handling, application, and synthesis. The primary physical constants, its melting and boiling points, are summarized below.

Physical Property	Value	Conditions
Melting Point	36 - 38 °C	Standard Atmospheric Pressure
Boiling Point	76.5 - 78.0 °C	0.2 Torr

## Experimental Determination of Physical Properties

While specific experimental protocols for the determination of the physical properties of **bis(trichloromethyl)sulfone** are not detailed in the readily available literature, standard

laboratory methodologies are employed for such characterizations. The following outlines the general principles behind these measurements.

## Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a crystalline solid such as **bis(trichloromethyl)sulfone**, this is typically a sharp, well-defined temperature range. A common and effective method for its determination is the capillary tube method.

**Principle:** A small, powdered sample of the crystalline solid is packed into a thin-walled capillary tube, which is then heated in a controlled manner alongside a calibrated thermometer. The temperature range over which the substance is observed to melt is recorded as the melting point.

**Generalized Protocol:**

- **Sample Preparation:** A small quantity of dry **bis(trichloromethyl)sulfone** is finely powdered.
- **Capillary Packing:** The open end of a capillary tube is pressed into the powder, and the tube is inverted and tapped to pack the sample into the sealed end. A sample height of 2-3 mm is typical.
- **Apparatus Setup:** The packed capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a melting point apparatus, which may consist of a heated oil bath or a metal block.
- **Heating:** The apparatus is heated at a steady, slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first droplet of liquid is observed and the temperature at which the entire sample becomes a clear liquid are recorded. This range represents the melting point of the substance.

## Boiling Point Determination under Reduced Pressure

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. For substances that may decompose at their atmospheric boiling point, the

boiling point is often determined at a reduced pressure (vacuum).

**Principle:** By lowering the ambient pressure, the temperature required for the vapor pressure of the substance to equal the surrounding pressure is also lowered, allowing the substance to boil at a temperature below its decomposition point.

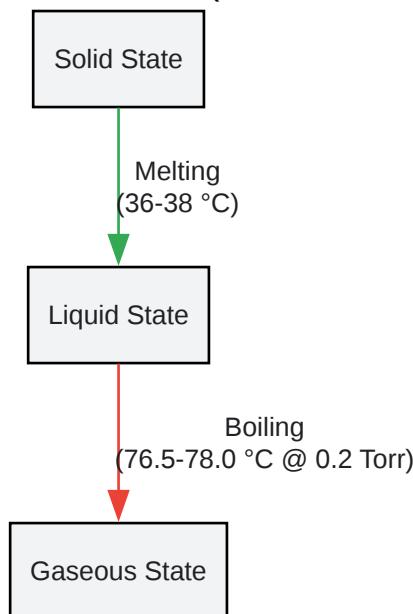
**Generalized Protocol (Distillation Method):**

- **Apparatus Setup:** A distillation apparatus is assembled, including a distillation flask containing the **bis(trichloromethyl)sulfone** sample and boiling chips, a condenser, a receiving flask, and a thermometer. The apparatus is connected to a vacuum source with a manometer to monitor the pressure.
- **Pressure Reduction:** The pressure inside the apparatus is carefully reduced to the desired level (e.g., 0.2 Torr) using the vacuum pump.
- **Heating:** The distillation flask is gently heated.
- **Observation:** As the liquid begins to boil, the vapor rises and comes into contact with the thermometer bulb. The temperature is recorded when it stabilizes, indicating that the vapor, liquid, and condensate are in equilibrium. This stable temperature is the boiling point at the recorded pressure.

## Logical Relationship of Physical State Transitions

The determination of melting and boiling points follows a logical progression based on the input of thermal energy.

### State Transitions of Bis(trichloromethyl)sulfone



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Caption: Phase transitions of **bis(trichloromethyl)sulfone**.

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